

Proper Disposal of PKSI-527: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PKSI-527

Cat. No.: B034811

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This document provides essential safety and logistical information for the proper disposal of **PKSI-527**, a selective plasma kallikrein inhibitor used in research. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals.

Chemical and Safety Data

A summary of the key identification and safety data for **PKSI-527** is provided in the table below. This information is compiled from supplier Safety Data Sheets (SDS).

Identifier	Value	Reference
CAS Number	128837-71-8	[1] [2]
Molecular Formula	C ₂₅ H ₃₁ N ₃ O ₄ · HCl	[3] [4]
Molecular Weight	474.0 g/mol	[2] [4]
GHS Hazard Classification	Not classified as a hazardous substance or mixture.	[1] [5]
NFPA Ratings (Scale 0-4)	Health: 0, Fire: 0, Reactivity: 0	[1]
HMIS-Ratings (Scale 0-4)	Health: 0, Fire: 0, Reactivity: 0	[1]

Disposal Procedures

While **PKSI-527** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to follow standard laboratory chemical waste disposal procedures.^{[1][5]} For research use only, this compound has not been fully validated for medical applications.^[3]

Step 1: Personal Protective Equipment (PPE)

Before handling **PKSI-527** for disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemically resistant gloves (e.g., nitrile)

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is critical to prevent accidental reactions.

- Solid Waste:
 - Collect un-used or expired solid **PKSI-527** powder in a clearly labeled, sealed container.
 - Contaminated items such as weigh boats, pipette tips, and empty vials should also be collected in this container.
 - The container should be labeled "**PKSI-527** Waste" and include the CAS number (128837-71-8).
- Liquid Waste:
 - Solutions of **PKSI-527** should be collected in a dedicated, sealed, and clearly labeled waste container.
 - The container label should include "**PKSI-527** Solution Waste," the solvent used (e.g., water, DMSO), and the approximate concentration.^{[4][6]}

- Do not mix **PKSI-527** waste with other chemical waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.

Step 3: Decontamination

- Decontaminate surfaces and non-disposable equipment that have come into contact with **PKSI-527**. A recommended practice is scrubbing with alcohol.[\[5\]](#)
- Absorb any spills with an inert, finely-powdered liquid-binding material (e.g., diatomite, universal binders) and dispose of the contaminated material as solid waste.[\[5\]](#)

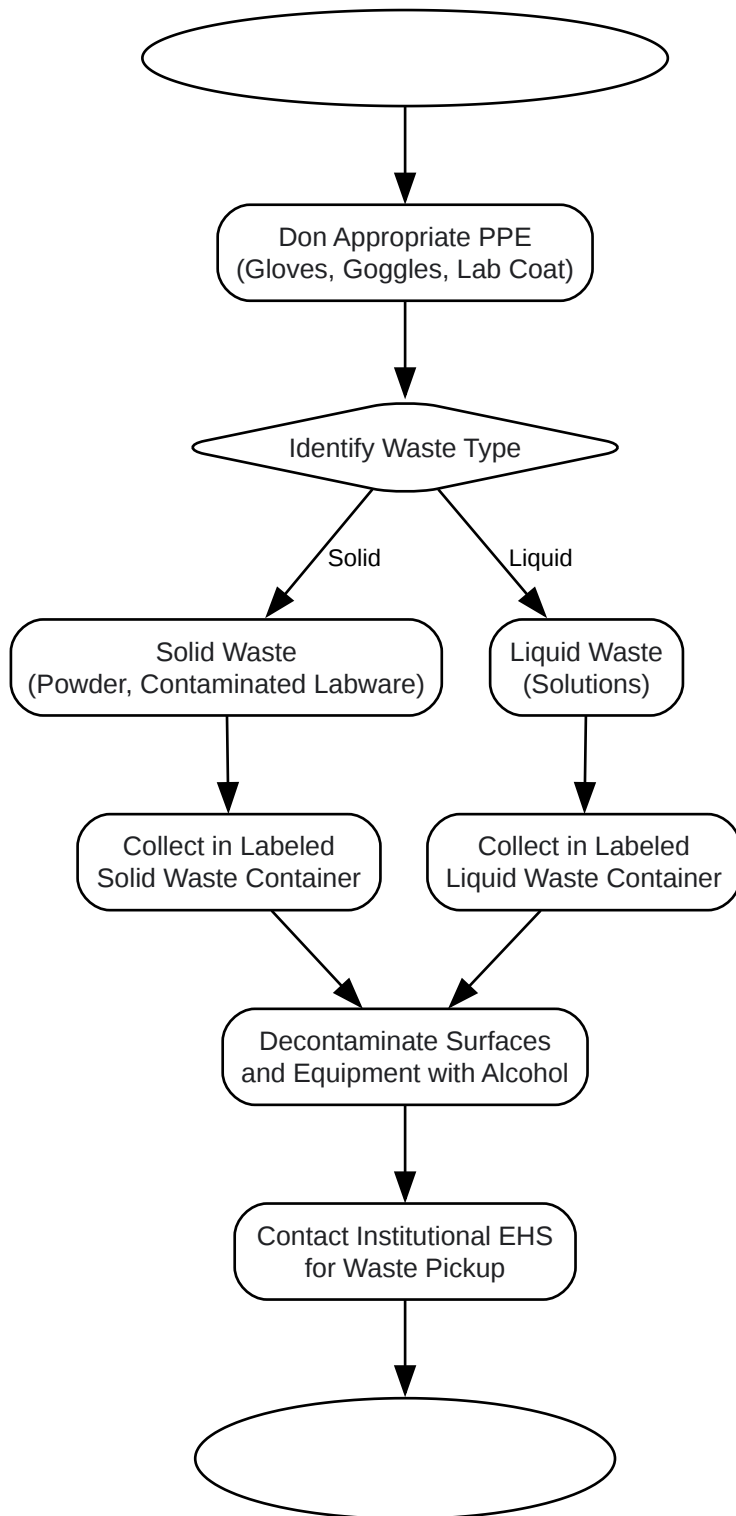
Step 4: Final Disposal

- According to one supplier's SDS, smaller quantities of **PKSI-527** may be disposed of with household waste.[\[1\]](#) However, this should be verified with your local and institutional regulations.
- For larger quantities and for all uncleaned packaging, disposal must be conducted according to official regulations.[\[1\]](#)
- Contact your institution's EHS department to arrange for the pickup and disposal of the collected **PKSI-527** waste containers. They will ensure that the waste is handled and disposed of in compliance with all local, state, and federal regulations.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **PKSI-527**.

PKSI-527 Disposal Workflow



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Caption: Workflow for the safe disposal of **PKSI-527** waste.

Disclaimer: This information is intended as a guide and is based on publicly available Safety Data Sheets. It is the user's responsibility to develop proper handling and disposal methods based on the actual conditions of use and to consult with their institution's Environmental Health and Safety department to ensure full compliance with all applicable regulations.

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